

Application Notes and Protocols for Testing AVJ16 on LKR-M-FI Cells

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Compound of Interest

Compound Name: AVJ16

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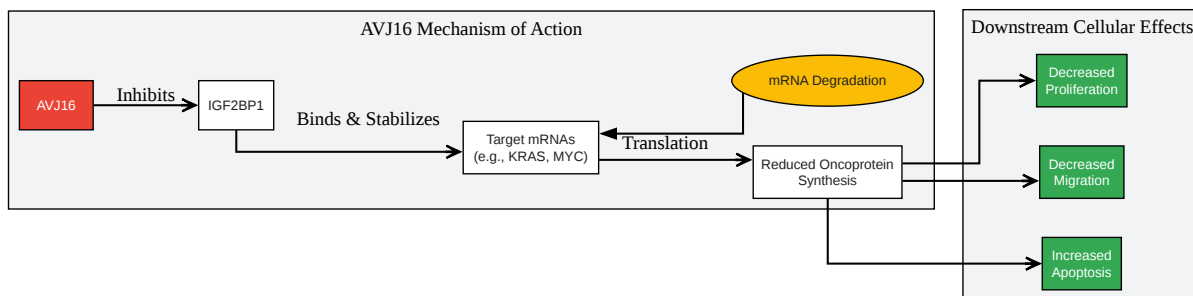
Introduction

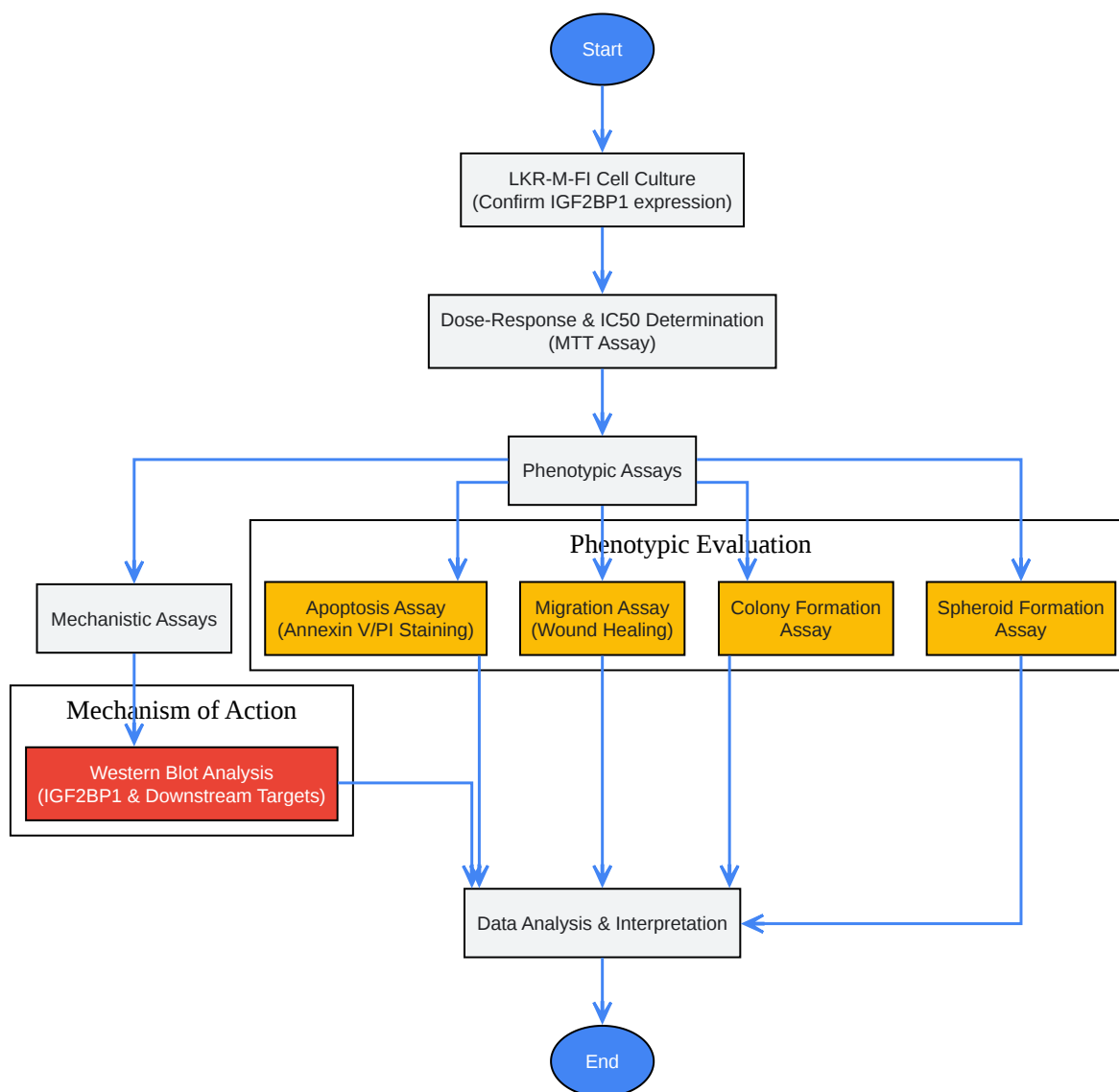
AVJ16 is a novel small molecule inhibitor that targets the insulin-like growth factor 2 mRNA-binding protein 1 (IGF2BP1).[1][2][3][4] IGF2BP1 is an oncofetal RNA-binding protein that is overexpressed in various cancers, including lung adenocarcinoma, and its expression is often correlated with poor prognosis.[5][6][7] **AVJ16** exerts its anti-cancer effects by binding to IGF2BP1, thereby preventing it from stabilizing its target mRNAs, which include key oncogenes and regulators of cell proliferation and migration.[1][3] This leads to the downregulation of several pro-oncogenic signaling pathways, such as Hedgehog, Wnt, and PI3K-Akt.[3] Preclinical studies have demonstrated that **AVJ16** can inhibit cancer cell proliferation, migration, and invasion, and induce apoptosis in IGF2BP1-expressing cancer cells.[1][3][8][9]

The LKR-M-FI cell line is a murine lung adenocarcinoma cell line. The "LKR" designation is associated with cell lines derived from mouse models with activating mutations in the Kras gene, a key driver in many lung cancers.[10][11][12] Given that **AVJ16** has shown efficacy in lung adenocarcinoma models and specifically in an LKR-M-FI xenograft model, this cell line represents a relevant preclinical model to study the effects of this inhibitor.[1] These application notes provide a comprehensive set of protocols to evaluate the efficacy of **AVJ16** on LKR-M-FI cells.

AVJ16 Signaling Pathway

The following diagram illustrates the proposed mechanism of action for **AVJ16**. By inhibiting IGF2BP1, **AVJ16** disrupts the stability of target mRNAs, leading to a downstream cascade that inhibits cancer progression.





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References

- 1. Protocol for Apoptosis Assay by Flow Cytometry Using Annexin V Staining Method - PMC [pmc.ncbi.nlm.nih.gov]
- 2. artscimedia.case.edu [artscimedia.case.edu]
- 3. BestProtocols: Annexin V Staining Protocol for Flow Cytometry | Thermo Fisher Scientific - SG [thermofisher.com]
- 4. MTT assay protocol | Abcam [abcam.com]
- 5. Frontiers | m6A-binding protein IGF2BP1 promotes the malignant phenotypes of lung adenocarcinoma [frontiersin.org]
- 6. The oncofetal RNA-binding protein IGF2BP1 is a druggable, post-transcriptional super-enhancer of E2F-driven gene expression in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 7. m6A-binding protein IGF2BP1 promotes the malignant phenotypes of lung adenocarcinoma - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. news-medical.net [news-medical.net]
- 9. AVJ16 inhibits the RNA binding protein IGF2BP1 in lung adenocarcinomas and prevents tumor growth in mice | bioRxiv [biorxiv.org]
- 10. researchgate.net [researchgate.net]
- 11. Requirement for NF- κ B signaling in a mouse model of lung adenocarcinoma - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Cross-species functional analysis of cancer-associated fibroblasts identifies a critical role for CLCF1 and IL6 in non-small cell lung cancer in vivo - PMC [pmc.ncbi.nlm.nih.gov]
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